

Application Notes and Protocols for High-Pressure Experiments on Olivine Rheology

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Compound of Interest

Compound Name: Olivine

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These application notes provide a comprehensive overview and detailed protocols for conducting high-pressure experiments to investigate the rheology of **olivine**, the primary mineral in the Earth's upper mantle. Understanding the flow behavior of **olivine** under extreme conditions is crucial for modeling geodynamic processes such as mantle convection and plate tectonics.

Data Summary: Experimental Parameters and Rheological Observations

The following table summarizes quantitative data from various high-pressure experiments on **olivine**, offering a comparative look at the conditions and resulting rheological characteristics.

Apparatus Type	Pressure (GPa)	Temperature (°C)	Strain Rate (s ⁻¹)	Key Findings & Rheological Insights	Reference
Griggs Apparatus	0.3 - 5	300 - 1300	10 ⁻³ - 10 ⁻⁸	Simulates deformation and recrystallization in deep shear zones. Allows for relatively large sample sizes.[1][2][3][4]	[1][2][3][4]
Paterson Gas-Medium Apparatus	0.1 - 0.45	1150 - 1300	Constant Load	Investigates the transition from diffusion to dislocation creep.[5][6][7]	[5][6][7]
D-DIA Apparatus	4 - 10	1100 - 1400	10 ⁻⁴ - 10 ⁻⁶	Enables in-situ stress and texture measurements using X-ray diffraction.[8][9]	[8][9]
Diamond Anvil Cell (DAC)	Up to ~8 (in cited study)	Room Temperature	N/A (static compression)	Used to study the structural evolution of olivine under high pressure.[10][11][12]	[10][11][12]

Multi-Anvil Press	Up to ~24	Up to ~1630	N/A (phase stability)	Investigates phase transformations of olivine at conditions equivalent to the mantle transition zone. [13]	[13]
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Experimental Protocols

Detailed methodologies for key high-pressure experiments on **olivine** rheology are outlined below.

Griggs-Type Apparatus: Solid-Medium Deformation

The Griggs apparatus is a piston-cylinder device widely used for rock deformation experiments at high pressures and temperatures.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Protocol:

- Sample Preparation:
 - Core a cylindrical sample of **olivine**-rich rock (e.g., dunite, peridotite) or synthesize a polycrystalline **olivine** aggregate.
 - Typical sample dimensions are around 0.5 inches in length.[\[2\]](#)
 - Encase the sample in a jacket of a weaker material (e.g., NaCl, talc) to ensure a more uniform stress distribution.
- Apparatus Assembly:
 - Place the jacketed sample into a pressure vessel, typically made of tungsten carbide.[\[4\]](#)
 - Surround the sample with a furnace assembly (e.g., graphite) for heating.

- Insert pistons above and below the sample assembly.
- Experiment Execution:
 - Increase confining pressure by advancing the main hydraulic ram.
 - Increase temperature to the desired level using the resistance furnace.[3]
 - Apply a differential stress to the sample by advancing a secondary piston (the differential piston) at a constant strain rate, driven by a gear train.[2]
 - Monitor the force required to move the differential piston using a load cell.
 - The experiment can be run at constant strain rate or constant load.
- Data Acquisition and Analysis:
 - Record pressure, temperature, strain rate, and differential stress throughout the experiment.
 - After the experiment, quench the sample by turning off the furnace.
 - Analyze the microstructure of the deformed sample using techniques like optical microscopy, scanning electron microscopy (SEM), and electron backscatter diffraction (EBSD) to understand the deformation mechanisms.[1]

D-DIA Apparatus: In-Situ Synchrotron X-ray Diffraction

The Deformation-DIA (D-DIA) is a multi-anvil apparatus that allows for the simultaneous deformation of a sample and analysis of its properties using synchrotron X-rays.[8][9]

Protocol:

- Sample Preparation:
 - Prepare a small, powdered sample of **olivine**.
 - Encapsulate the sample in a pressure-transmitting medium (e.g., boron nitride) within a cubic pressure medium.

- Apparatus Assembly:
 - Place the sample assembly between six anvils of a cubic press.
 - Position the apparatus in the path of a high-energy synchrotron X-ray beam.
- Experiment Execution:
 - Increase pressure by advancing the anvils.
 - Heat the sample using a resistance heater.
 - Deform the sample uniaxially by advancing one pair of anvils at a controlled rate.
- Data Acquisition and Analysis:
 - Collect X-ray diffraction patterns from the sample during deformation.
 - Analyze the diffraction data to determine the stress on the sample from the elastic strain of the crystal lattice.[8]
 - Measure the strain from X-ray radiography images.[9]
 - Analyze the evolution of crystallographic preferred orientation (texture) from the diffraction patterns.[8]
 - This allows for the determination of the rheological properties (e.g., viscosity, flow law parameters) in real-time.

Diamond Anvil Cell (DAC): Static High-Pressure Studies

The diamond anvil cell is a device used to generate extremely high pressures on a very small sample.[11] While primarily used for static compression studies, it provides crucial information on the equation of state and phase stability of **olivine**.

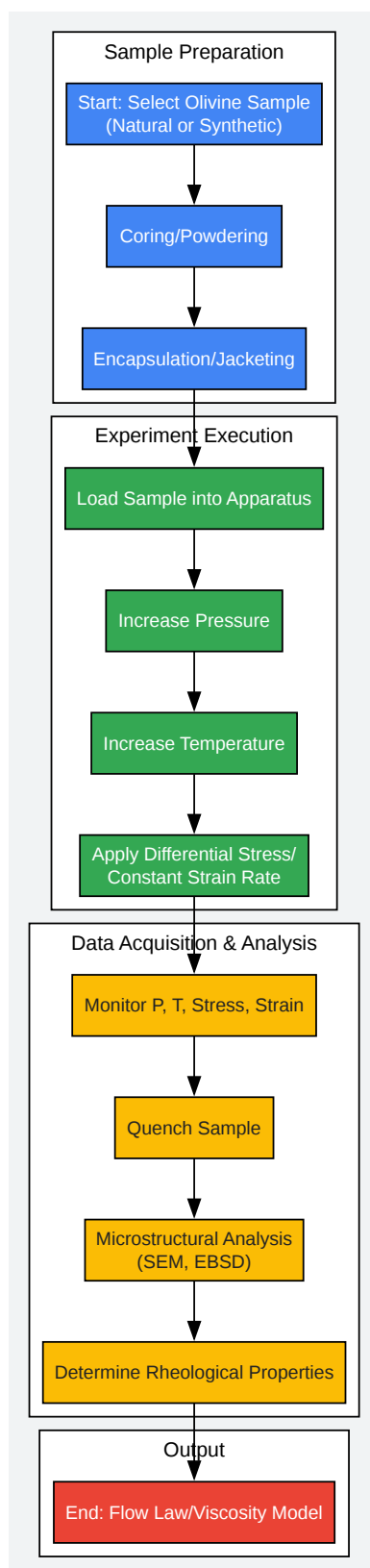
Protocol:

- Sample Preparation:

- Select a small, flawless single crystal or powdered sample of **olivine** (typically <100 μm in diameter).[10]
- Place the sample in a small hole drilled in a metal gasket.
- Apparatus Assembly:
 - Position the gasket between the culets (tips) of two opposing diamond anvils.
 - Fill the sample chamber with a pressure-transmitting medium (e.g., a methanol-ethanol-water mixture) to ensure hydrostatic conditions.[10]
- Experiment Execution:
 - Apply pressure by forcing the two diamonds together.
 - Pressure is typically measured using the fluorescence of a ruby chip placed in the sample chamber.
- Data Acquisition and Analysis:
 - Illuminate the sample with X-rays (e.g., from a synchrotron source) or a laser for Raman spectroscopy.
 - Collect diffraction patterns or spectra at various pressures.
 - Analyze the data to determine changes in the crystal structure, unit cell volume, and to identify phase transitions.[10][13]

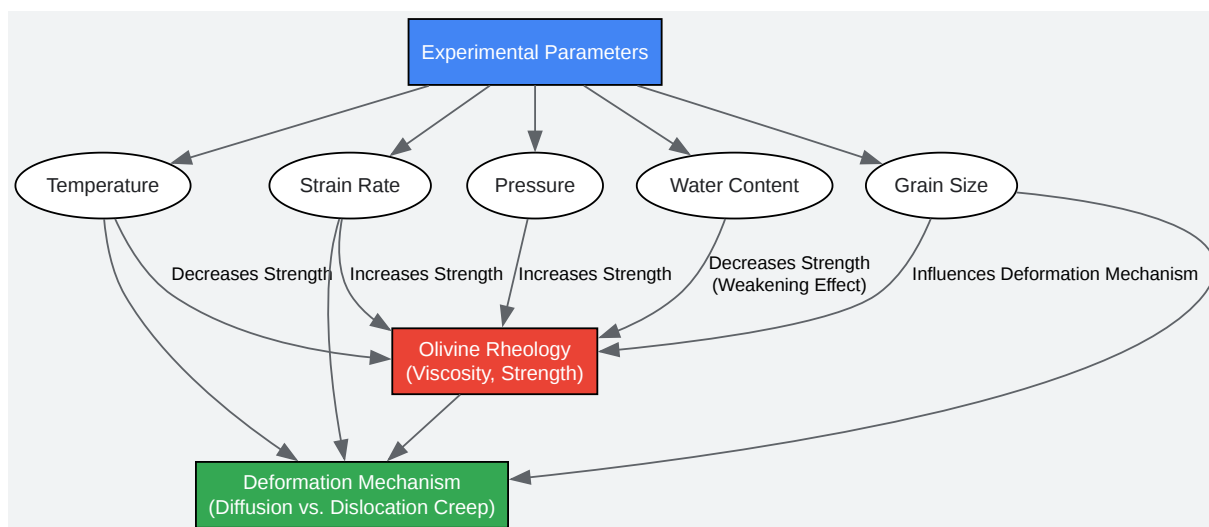
Visualizations

The following diagrams illustrate key workflows and relationships in high-pressure **olivine** rheology experiments.



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Caption: General workflow for a high-pressure deformation experiment on **olivine**.



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Caption: Relationship between experimental parameters and **olivine** rheology.

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